

how to prevent IR-1048 aggregation

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Compound of Interest

Compound Name: *IR-1048*
CAS No.: *155613-98-2*
Cat. No.: *B1146480*

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Technical Support Center: IR-1048

Welcome to the technical support center for **IR-1048**, a premier near-infrared (NIR-II) cyanine dye for advanced fluorescence imaging, photoacoustic imaging, and photothermal therapy applications. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions to ensure the successful application of **IR-1048** in your experiments.

Troubleshooting Guide: Preventing and Reversing IR-1048 Aggregation

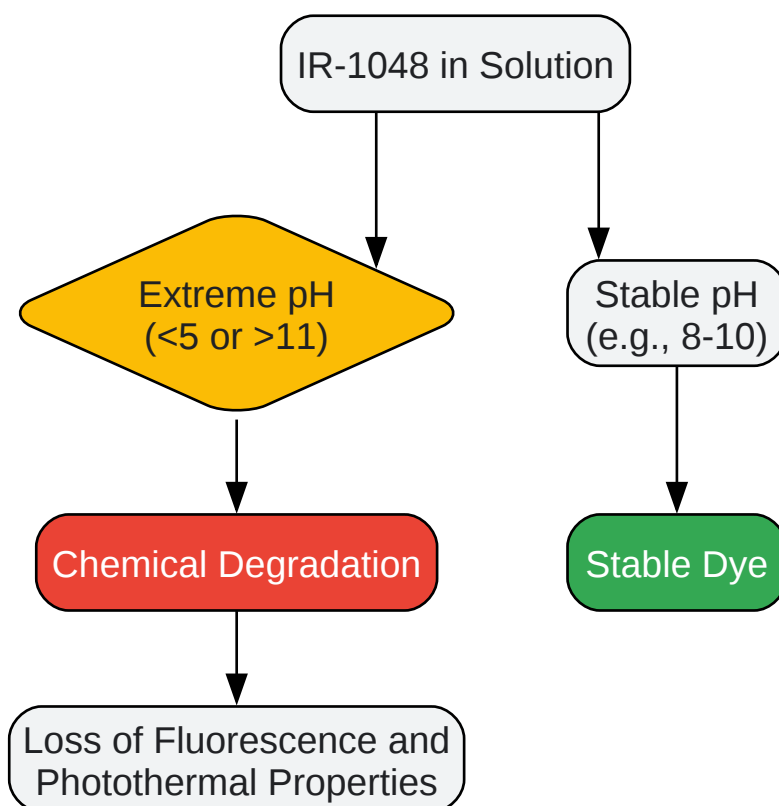
Aggregation of cyanine dyes like **IR-1048** is a common issue that can significantly impact experimental results by altering the photophysical properties of the dye. The following guide provides detailed strategies to prevent and address aggregation.

Identifying Aggregation

The formation of **IR-1048** aggregates can be identified by changes in the UV-Vis absorption spectrum. As aggregation occurs, the monomeric absorption peak (around 980 nm) will decrease in intensity, and a new, blue-shifted peak or shoulder will appear at a lower

wavelength, often between 680 and 730 nm. This new peak is characteristic of H-aggregates, a common form of cyanine dye aggregates.

Logical Flow for Aggregation Troubleshooting



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